

# Technical Guide: Safe Handling of Resorufin-d6

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Resorufin-d6*

Cat. No.: *B1442362*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data and handling procedures for **Resorufin-d6**. The information is compiled to ensure safe laboratory practices for researchers and professionals in drug development.

## Compound Identification and Properties

**Resorufin-d6** is the deuterated form of Resorufin, a highly fluorescent pink dye. It is often used as a tracer or internal standard in quantitative analyses such as NMR, GC-MS, or LC-MS.[1]

Property	Value	Source
Chemical Name	7-Hydroxy-3H-phenoxazin-3-one-d6	[2][3]
CAS Number	1196157-65-9	[2][3]
Molecular Formula	C <sub>12</sub> D <sub>6</sub> HNO <sub>3</sub>	[2][3]
Molecular Weight	219.23 g/mol	[2][3]
Appearance	Powder	[4]
Color	Purple	[4]
Melting Point	>300 °C	
Storage Temperature	-20°C	[2]
Isotopic Purity	98 atom % D	

## Hazard Identification and Classification

**Resorufin-d6** is classified as a hazardous substance. The following tables summarize its GHS hazard classifications and statements.

GHS Hazard Classifications:

Hazard Class	Category
Skin Irritation	2
Eye Irritation	2
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory system)

Source: Sigma-Aldrich, PubChem[5]

Hazard and Precautionary Statements:

Code	Statement
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation
P261	Avoid breathing dust/fume/gas/mist/vapors/spray
P264	Wash hands thoroughly after handling
P271	Use only outdoors or in a well-ventilated area
P280	Wear protective gloves/protective clothing/eye protection/face protection
P302 + P352	IF ON SKIN: Wash with plenty of water
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing

Source: Sigma-Aldrich

## Experimental Protocols for Safe Handling

### 3.1. Engineering Controls and Ventilation

All handling of **Resorufin-d6** powder should be conducted in a well-ventilated area.<sup>[4]</sup> A chemical fume hood is recommended to minimize inhalation exposure. Facilities must be equipped with an eyewash station and a safety shower.<sup>[6]</sup>

### 3.2. Personal Protective Equipment (PPE)

The following personal protective equipment should be worn at all times when handling **Resorufin-d6**:

- Eye Protection: Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.<sup>[4]</sup>

- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) must be worn. Gloves should be inspected for integrity before use and disposed of properly after handling the compound.  
[4]
- Body Protection: A lab coat or other protective clothing is required. For larger quantities or when there is a risk of splashing, fire/flame resistant and impervious clothing should be worn.  
[4]
- Respiratory Protection: If exposure limits are exceeded or if irritation is experienced, a full-face respirator should be used.[4]

### 3.3. Handling and Storage Procedures

- Handling:
  - Avoid contact with skin and eyes.[4][6]
  - Avoid the formation and inhalation of dust and aerosols.[4][6]
  - Use non-sparking tools to prevent electrostatic discharge.[4]
  - Wash hands thoroughly after handling.[6]
- Storage:
  - Store in a tightly closed container in a cool, dry, and well-ventilated area.[6]
  - The recommended long-term storage temperature is -20°C.[1][2]
  - For stock solutions, store at -80°C for up to 6 months or -20°C for up to 1 month.[1] Keep sealed and away from moisture and light.[1]

## First Aid and Emergency Procedures

Exposure Route	First Aid Measures
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[6]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[6]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4][6]

#### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[4]
- Advice for Firefighters: Wear a self-contained breathing apparatus for firefighting if necessary.[4]

#### Accidental Release Measures:

- Personal Precautions: Avoid dust formation and contact with the material. Use personal protective equipment. Evacuate personnel to safe areas.[4]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[4]

- Methods for Cleaning Up: Sweep up the spilled material and place it into a suitable, closed container for disposal. Use spark-proof tools and explosion-proof equipment.[4]

## Toxicological Information

The toxicological properties of **Resorufin-d6** have not been fully investigated.[6] The information below is for the non-deuterated form, Resorufin.

Metric	Value	Species
Oral LD50	> 500 mg/kg	Rat

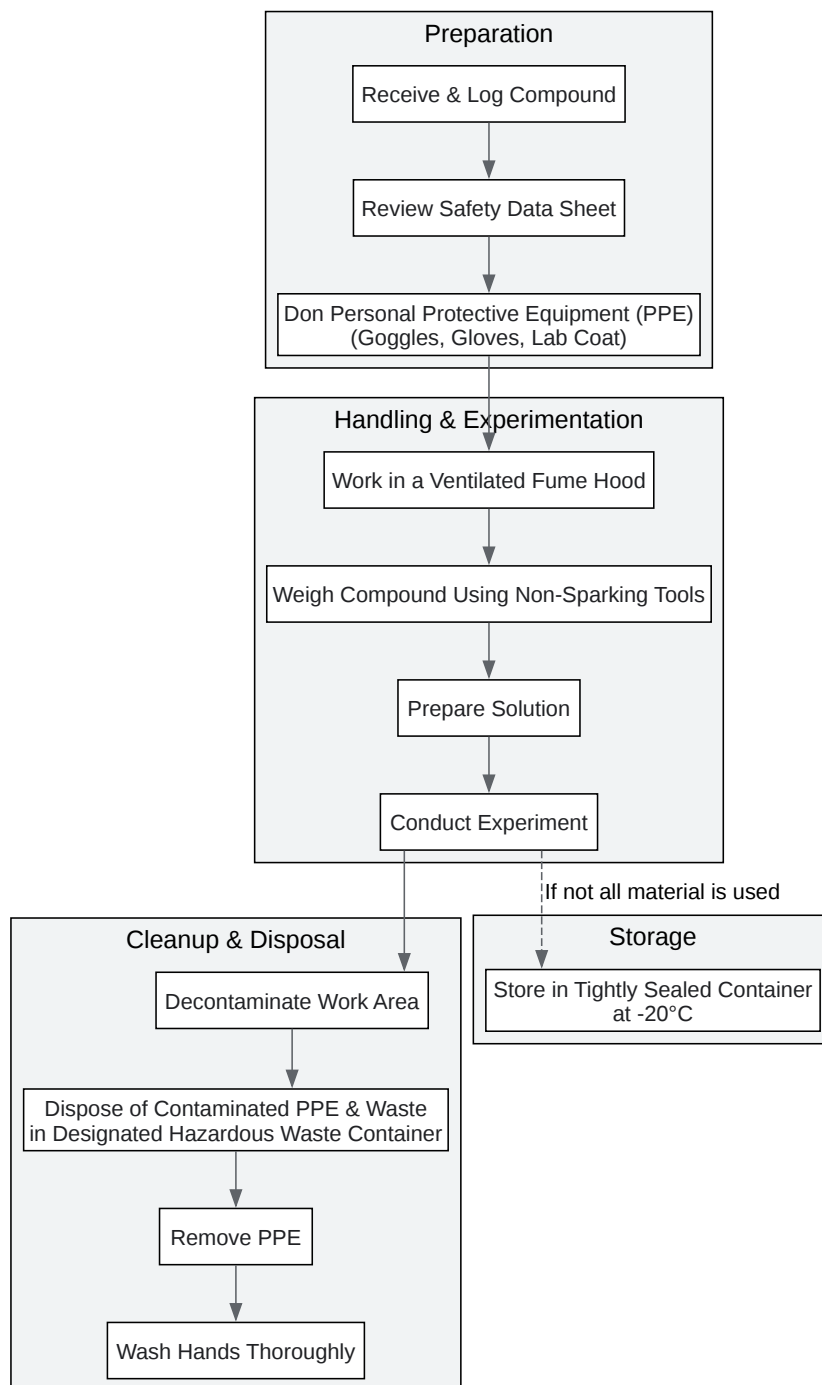
Source: PubChem[5]

- Primary Irritant Effect:
  - Skin: Causes skin irritation.[6]
  - Eyes: Causes serious eye irritation.[6]
- Sensitization: No sensitizing effects are known.[7]

## Safe Handling Workflow

The following diagram illustrates a safe handling workflow for **Resorufin-d6**, from receipt of the compound to its disposal.

## Resorufin-d6 Safe Handling Workflow



[Click to download full resolution via product page](#)

Caption: A workflow diagram for the safe handling of **Resorufin-d6**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. clearsynth.com [clearsynth.com]
- 3. scbt.com [scbt.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. Resorufin | C<sub>12</sub>H<sub>7</sub>NO<sub>3</sub> | CID 69462 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. cdn.caymanchem.com [cdn.caymanchem.com]
- To cite this document: BenchChem. [Technical Guide: Safe Handling of Resorufin-d6]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1442362#safety-data-sheet-for-resorufin-d6-handling]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)